

The Role of JIB-04 in Cancer Research: A Technical Guide

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Compound of Interest

Compound Name: (Z)-JIB-04

Cat. No.: B15557190

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Introduction

JIB-04 is a structurally unique small molecule that has emerged as a significant tool in cancer research. It functions as a pan-selective inhibitor of the Jumonji C (JmjC) domain-containing histone demethylases (KDMs), a family of enzymes that play a crucial role in epigenetic regulation.^{[1][2]} Deregulation of these enzymes is frequently observed in various cancers, making them attractive therapeutic targets.^{[3][4]} It is important to note that JIB-04 exists as two isomers, (E) and (Z). The biologically active form is the (E)-isomer, which is typically referred to as JIB-04 in scientific literature.^{[1][2]} The (Z)-isomer is largely inactive.^{[1][5]} This guide will focus on the active (E)-isomer of JIB-04 and its role in cancer research, detailing its mechanism of action, effects on cancer cells, and relevant experimental protocols.

Mechanism of Action

JIB-04 exerts its anticancer effects by inhibiting the enzymatic activity of JmjC histone demethylases.^[1] These enzymes are responsible for removing methyl groups from lysine residues on histone tails, a key process in regulating gene expression.^{[6][7]} By inhibiting these demethylases, JIB-04 leads to an increase in histone methylation, which can alter the expression of genes involved in cell growth, proliferation, and apoptosis.^{[1][8]}

Unlike many other KDM inhibitors that act as competitive inhibitors of the cofactor α -ketoglutarate, JIB-04 is non-competitive with α -ketoglutarate.[1][2] Instead, it is suggested to disrupt the binding of oxygen in the enzyme's active site.[2] This unique mechanism contributes to its specificity for JmJc histone demethylases over other α -ketoglutarate-dependent enzymes. [1][2]

Data Presentation

In Vitro Inhibitory Activity of JIB-04 against JmJc Histone Demethylases

The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of JIB-04 against a panel of JmJc histone demethylases.

JmJc Demethylase	IC ₅₀ (nM)	Reference
JARID1A (KDM5A)	230	[9][10]
JMJD2A (KDM4A)	445	[9][10]
JMJD2B (KDM4B)	435	[9][10]
JMJD2C (KDM4C)	1100	[9][10]
JMJD2D (KDM4D)	290	[9][10]
JMJD2E (KDM4E)	340	[9][10]
JMJD3 (KDM6B)	855	[9][10]

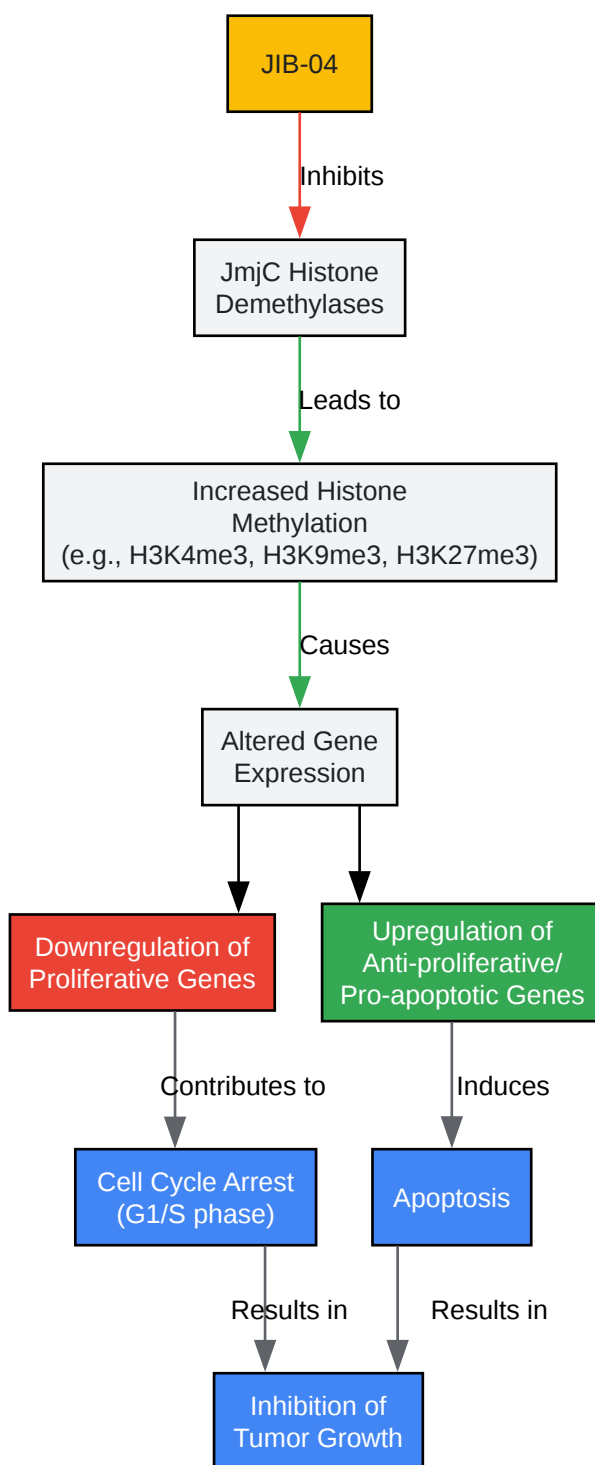
In Vitro Anti-proliferative Activity of JIB-04 in Cancer Cell Lines

The table below presents the IC₅₀ values of JIB-04 in various cancer cell lines, demonstrating its selective potency against malignant cells compared to normal cells.

Cell Line	Cancer Type	IC50 (μM)	Reference
H358	Non-small cell lung cancer	0.1	[1]
A549	Non-small cell lung cancer	0.25	[1]
HCC4017	Lung Cancer	< 0.1	[1]
HCC4018	Lung Cancer	< 0.1	[1]
TC32	Ewing Sarcoma	0.13	[8]
A4573	Ewing Sarcoma	1.84	[8]
MHCC97H	Hepatocellular Carcinoma	Concentration-dependent	[11]
HepG2	Hepatocellular Carcinoma	Concentration-dependent	[11]
Lepto1	HER2+ Breast Cancer	~0.05	[12]
Lepto2	HER2+ Breast Cancer	~0.05	[12]
Lepto3	HER2+ Breast Cancer	~0.05	[12]
Prostate Cancer Lines	Prostate Cancer	as low as 0.01	[9] [10]

Signaling Pathways and Experimental Workflows

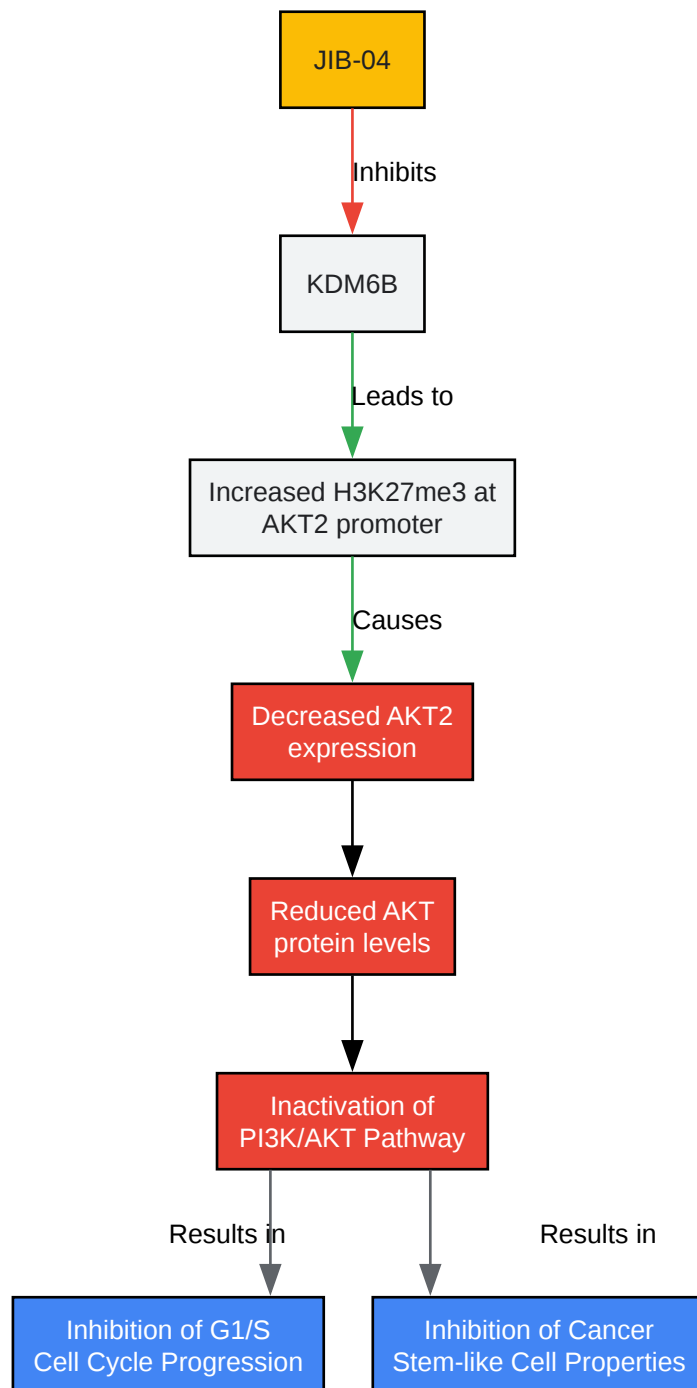
JIB-04 Mechanism of Action and Downstream Effects



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Caption: Mechanism of action of JIB-04 leading to inhibition of tumor growth.

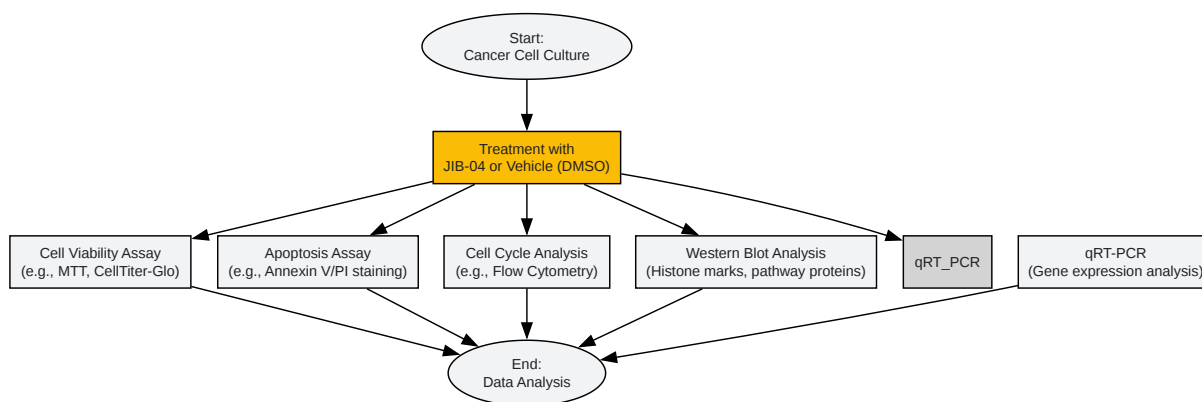
JIB-04 Mediated Inhibition of the PI3K/AKT Pathway in Hepatocellular Carcinoma



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Caption: JIB-04 inhibits the PI3K/AKT pathway in hepatocellular carcinoma.

General Experimental Workflow for In Vitro Analysis of JIB-04



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